

Application Notes and Protocols: Preparation of XJB-5-131 Stock Solution in DMSO

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Compound of Interest

Compound Name: XJB-5-131

Cat. No.: B1246329

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For Researchers, Scientists, and Drug Development Professionals

Introduction

XJB-5-131 is a synthetic, mitochondria-targeted antioxidant that has demonstrated significant potential in mitigating oxidative stress and cellular damage in various disease models.^{[1][2][3]} It functions as a potent inhibitor of ferroptosis, an iron-dependent form of regulated cell death.^[2] The molecule is a bi-functional antioxidant composed of a gramicidin S-derived peptide that targets it to the mitochondrial membrane, and a nitroxide moiety (TEMPO) that scavenges reactive oxygen species (ROS).^{[4][5][6]} Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **XJB-5-131** stock solutions in dimethyl sulfoxide (DMSO).

Physicochemical Properties

A summary of the key physicochemical properties of **XJB-5-131** is presented in the table below. This information is essential for accurate calculations and preparation of stock solutions.

Property	Value	Source(s)
CAS Number	866404-31-1	[7] [8]
Molecular Formula	C ₅₃ H ₈₀ N ₇ O ₉	[2] [7] [8]
Molecular Weight	959.26 g/mol	[2] [7]
Appearance	Off-white to pink solid	[1]
Solubility in DMSO	125 mg/mL (130.17 mM)	[1]

Experimental Protocol: Preparation of a 10 mM XJB-5-131 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **XJB-5-131** in DMSO. Adjust the quantities as needed for your specific experimental requirements.

Materials:

- **XJB-5-131** powder
- Anhydrous/molecular sieve-dried, sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile filter tips

Procedure:

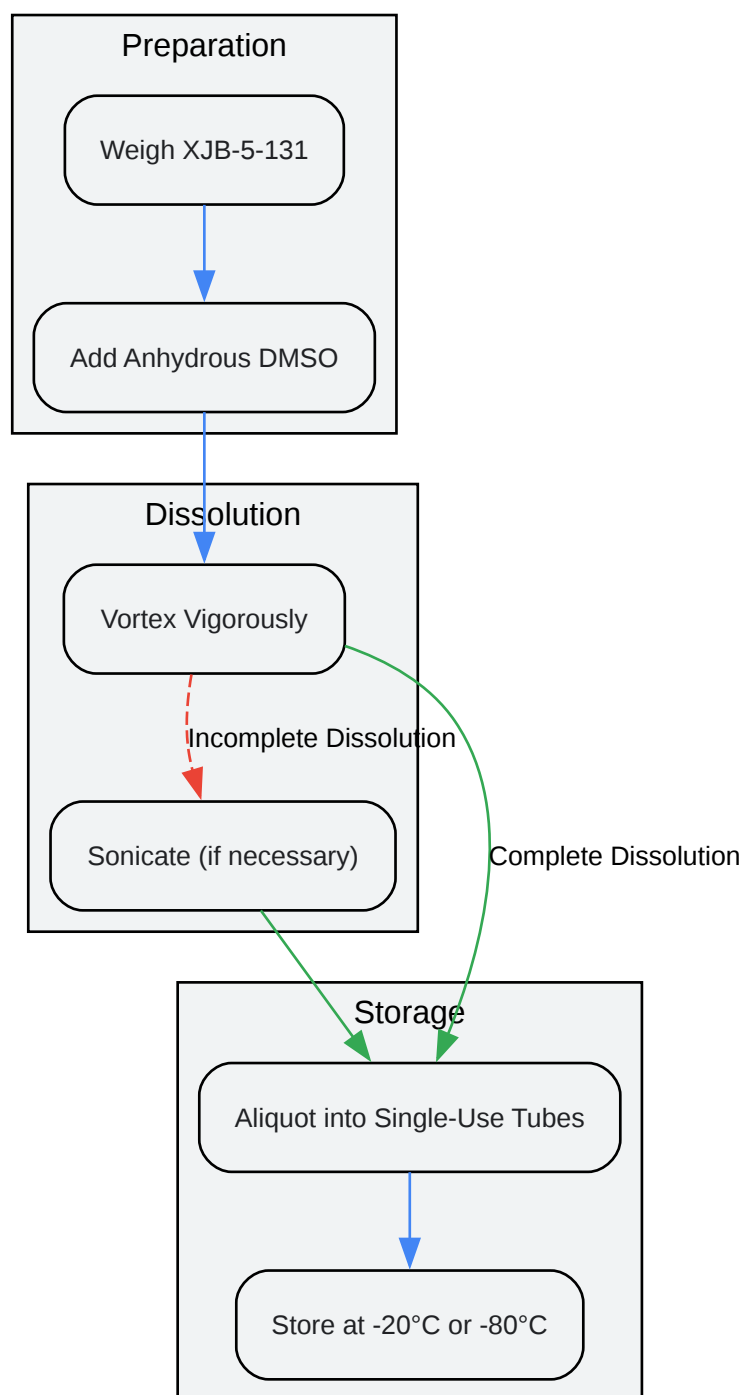
- **Pre-weighing Preparations:** Before handling the compound, ensure you are wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. Work in a chemical fume hood.

- Weighing **XJB-5-131**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out the desired amount of **XJB-5-131** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh out 0.959 mg of **XJB-5-131**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ moles}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ moles} \times 959.26 \text{ g/mol} = 0.00959 \text{ g} = 9.59 \text{ mg}$
 - For ease of weighing, it is often more practical to weigh a larger amount, such as 9.59 mg, and dissolve it in 1 mL of DMSO.
- Dissolving in DMSO:
 - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **XJB-5-131**. It is recommended to use newly opened DMSO as it is hygroscopic, and water absorption can affect solubility.[\[1\]](#)
 - For 9.59 mg of **XJB-5-131**, add 1 mL of DMSO.
- Ensuring Complete Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes. [\[1\]](#) Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Aliquoting and Storage:

- Once the **XJB-5-131** is completely dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1] Ensure the tubes are tightly sealed to prevent moisture from entering.

Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **XJB-5-131** stock solution.

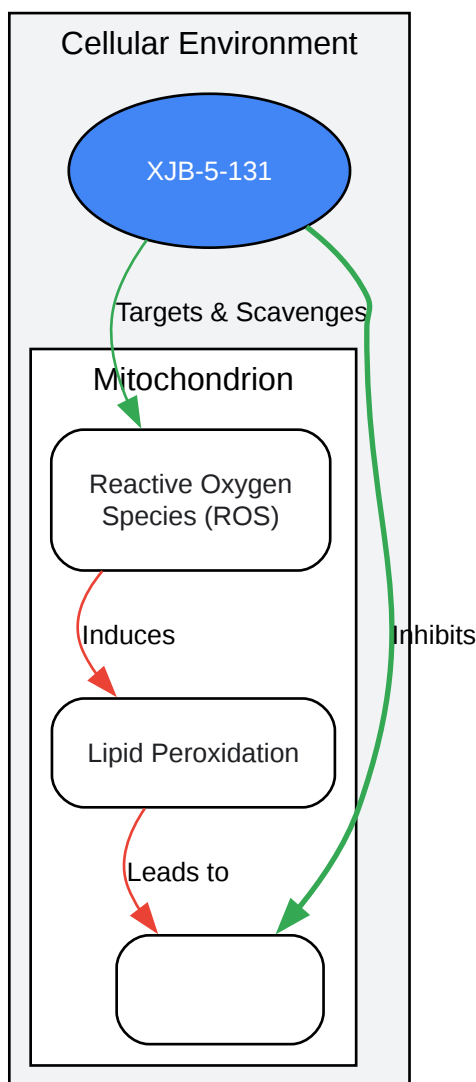


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Caption: Workflow for **XJB-5-131** Stock Solution Preparation.

Signaling Pathway and Mechanism of Action

XJB-5-131 is designed to directly target and accumulate within the mitochondria, the primary site of cellular ROS production. Its mechanism of action involves the nitroxide radical scavenging moiety, which can neutralize harmful reactive oxygen species, thereby protecting mitochondrial components, including DNA and the inner membrane, from oxidative damage. This action is particularly effective in inhibiting ferroptosis, a form of cell death driven by iron-dependent lipid peroxidation.



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Caption: Simplified Mechanism of **XJB-5-131** in Inhibiting Ferroptosis.

Safety Precautions

- **XJB-5-131** is for research use only and is not intended for human or veterinary use.
- Handle the compound in a well-ventilated area, preferably a chemical fume hood.
- Avoid inhalation of the powder and contact with skin and eyes.
- Dispose of the compound and any contaminated materials in accordance with institutional and local regulations.

By following this detailed protocol, researchers can ensure the accurate and consistent preparation of **XJB-5-131** stock solutions for their experimental needs.

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